Spectroscopic Data of 4-Ethoxypyridine N-oxide: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*4-Ethoxypyridine n-oxide*
CAS No.:	*14474-56-7*
Cat. No.:	*B083346*

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Introduction

4-Ethoxypyridine N-oxide is a heterocyclic compound of significant interest in medicinal chemistry and drug development. As a derivative of pyridine N-oxide, its unique electronic properties, arising from the N-oxide functional group, make it a versatile building block in organic synthesis. The N-oxide moiety can act as both an electron-donating and electron-withdrawing group, influencing the reactivity of the pyridine ring and enabling a diverse range of chemical transformations.[1] A thorough understanding of the spectroscopic characteristics of **4-Ethoxypyridine N-oxide** is paramount for its unambiguous identification, purity assessment, and for monitoring its reactions in complex chemical environments.

This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data of **4-Ethoxypyridine N-oxide**. It is designed to serve as a valuable resource for researchers, scientists, and drug development professionals, offering not only the spectral data but also detailed experimental protocols and insights into the interpretation of the observed spectral features. The information presented herein is grounded in established spectroscopic principles and supported by data from analogous compounds and authoritative chemical databases.

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Molecular Structure and Spectroscopic Rationale

The molecular structure of **4-Ethoxypyridine N-oxide** dictates its characteristic spectroscopic signatures. The pyridine ring constitutes the core of the molecule, with an ethoxy group at the 4-position and an oxygen atom coordinated to the nitrogen, forming the N-oxide. This arrangement significantly influences the electron distribution within the aromatic ring, which is directly observable in its NMR, IR, and MS spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the precise structural features of **4-Ethoxypyridine N-oxide** in solution. Both ^{1}H and ^{13}C NMR provide detailed information about the chemical environment of each atom. While experimental data for **4-Ethoxypyridine N-oxide** is not readily available in public repositories, a highly accurate prediction can be made based on the well-documented spectra of its close analog, 4-methoxypyridine N-oxide, and established substituent effects in pyridine N-oxide systems.[2][3][4]

Predicted ^{1}H NMR Spectral Data (500 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Coupling Constant (J, Hz)
~8.20	d	2H	H-2, H-6	~7.0
~6.85	d	2H	H-3, H-5	~7.0
~4.10	q	2H	-OCH_2CH_3	~7.0
~1.45	t	3H	-OCH_2CH_3	~7.0

Predicted ^{13}C NMR Spectral Data (125 MHz, $CDCl_3$)

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Chemical Shift (δ, ppm)	Assignment
~155.0	C-4
~139.0	C-2, C-6
~110.0	C-3, C-5
~64.0	-OCH_2CH_3
~14.5	-OCH_2CH_3

Experimental Protocol for NMR Data Acquisition

Sample Preparation:

- Weigh approximately 5-10 mg of **4-Ethoxypyridine N-oxide** into a clean, dry NMR tube.
- Add approximately 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Cap the NMR tube and gently agitate until the sample is fully dissolved.

Instrument Parameters (Illustrative for a 500 MHz Spectrometer):

- ^1H NMR:
  - Pulse Program: zg30 (or standard 30-degree pulse)
  - Number of Scans: 16
  - Acquisition Time: ~3 seconds
  - Relaxation Delay: 2 seconds
  - Spectral Width: 12 ppm
- ^{13}C NMR:
  - Pulse Program: zgpg30 (power-gated decoupling)

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- Number of Scans: 1024
- Acquisition Time: ~1.5 seconds
- Relaxation Delay: 2 seconds
- Spectral Width: 240 ppm

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in **4-Ethoxypyridine N-oxide**. The spectrum is characterized by vibrations of the pyridine ring, the C-O bond of the ethoxy group, and the prominent N-O stretching vibration.

Characteristic IR Absorption Bands (Predicted)

Wavenumber (cm^{-1})	Intensity	Assignment
~3100-3000	Medium	Aromatic C-H stretch
~2980-2850	Medium	Aliphatic C-H stretch (-CH_2, -CH_3)
~1600-1450	Strong	Aromatic C=C and C=N stretching
~1250	Strong	N-O stretch[1]
~1230	Strong	Aryl-O stretch (asymmetric)
~1050	Strong	Aryl-O stretch (symmetric)

Experimental Protocol for FT-IR Data Acquisition (Thin Film Method)

Sample Preparation:

- Dissolve a small amount (2-5 mg) of **4-Ethoxypyridine N-oxide** in a few drops of a volatile solvent such as dichloromethane or chloroform.

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- Carefully deposit a drop of the solution onto the surface of a clean, dry potassium bromide (KBr) or sodium chloride (NaCl) salt plate.
- Allow the solvent to evaporate completely, leaving a thin, even film of the solid sample on the plate.

Instrument Parameters:

- Spectrometer: Fourier Transform Infrared (FT-IR) Spectrometer
- Scan Range: 4000 - 400 cm^{-1}
- Resolution: 4 cm^{-1}
- Number of Scans: 16
- Background: A background spectrum of the clean, empty sample compartment should be acquired prior to sample analysis.

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that provides information about the molecular weight and fragmentation pattern of a molecule, aiding in its structural confirmation. For **4-Ethoxypyridine N-oxide**, electron ionization (EI) is a common method for generating the mass spectrum.

Predicted Electron Ionization (EI) Mass Spectrum Data

m/z	Relative Intensity (%)	Assignment
139	100	$[M]^+$ (Molecular Ion)
123	40	$[M-O]^+$
111	30	$[M-C_2H_4]^+$
95	60	$[M-C_2H_4-O]^+$
83	25	$[M-C_2H_4-CO]^+$
67	50	$[C_4H_3N]^+$

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The fragmentation of pyridine N-oxides under EI conditions often involves the characteristic loss of an oxygen atom ([M-16]) and rearrangements of the pyridine ring.[5][6]

Experimental Protocol for EI-MS Data Acquisition

Sample Introduction:

- Dissolve a small amount of **4-Ethoxypyridine N-oxide** in a suitable volatile solvent (e.g., methanol or dichloromethane) to a concentration of approximately 1 mg/mL.
- Introduce the sample into the mass spectrometer via a direct insertion probe or through a gas chromatograph (GC-MS).

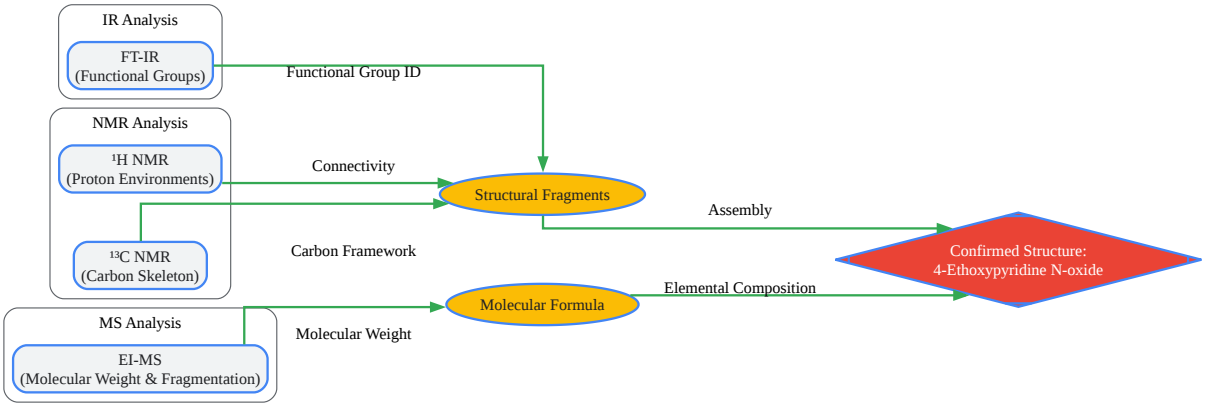
Instrument Parameters (Illustrative for a standard EI-MS):

- Ionization Mode: Electron Ionization (EI)
- Electron Energy: 70 eV
- Source Temperature: 200-250 °C
- Mass Range: m/z 40-400
- Scan Rate: 1 scan/second

Data Interpretation and Structural Confirmation Workflow

The synergistic use of NMR, IR, and MS is crucial for the unambiguous structural confirmation of **4-Ethoxypyridine N-oxide**. The following workflow illustrates the logical process of data integration.

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Caption: Workflow for structural elucidation of **4-Ethoxypyridine N-oxide**.

Conclusion

This technical guide has presented a detailed overview of the key spectroscopic data (NMR, IR, and MS) for **4-Ethoxypyridine N-oxide**. By providing predicted spectral data based on sound chemical principles and analogous compounds, along with comprehensive experimental protocols, this document serves as a practical resource for scientists engaged in the synthesis, characterization, and application of this important heterocyclic compound. The integration of data from these orthogonal analytical techniques, as outlined in the structural confirmation workflow, provides a robust methodology for the unambiguous identification and quality assessment of **4-Ethoxypyridine N-oxide** in a research and development setting.

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